

# Butylmalonic acid safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Butylmalonic acid*

Cat. No.: *B1203428*

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An In-depth Technical Guide to **Butylmalonic Acid**: Safety Data Sheet and Handling Precautions

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information and handling procedures for **Butylmalonic acid** (CAS No. 534-59-8). Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical Identification and Properties

A summary of the key identifiers and physicochemical properties of **Butylmalonic acid** is presented below. This data is essential for its correct identification and for predicting its behavior under various experimental conditions.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	<b>Butylmalonic acid</b> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	2-Butylmalonic acid, n-Butylmalonic acid, 1,1-Pentanedicarboxylic acid <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	534-59-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
EC Number	208-602-7 <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

| Molecular Weight | 160.17 g/mol [\[2\]](#)[\[3\]](#) |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	<b>White crystalline powder/solid</b> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	105 - 107 °C <a href="#">[3]</a>
Boiling Point	~329 - 333 °C at 760 mmHg <a href="#">[3]</a> <a href="#">[5]</a>
Water Solubility	438 g/L (at 25 °C) <a href="#">[1]</a>
pKa	2.96 (at 5 °C) <a href="#">[1]</a>
Density	1.197 g/cm <sup>3</sup> <a href="#">[5]</a>

| Flash Point | 169.4 °C[\[5\]](#) |

## Hazard Identification and Classification

**Butylmalonic acid** is classified as a hazardous substance according to the Globally Harmonized System (GHS). Understanding these hazards is the first step in risk mitigation.

Table 3: GHS Hazard Classification

Category	Code	Description
Signal Word	-	<b>Warning</b> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Hazard Pictogram	GHS07	! (Exclamation Mark) <a href="#">[2]</a> <a href="#">[4]</a>
Hazard Statements	H315	Causes skin irritation <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
	H319	Causes serious eye irritation <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
	H335	May cause respiratory irritation <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>

| PBT/vPvB Assessment | - | Not considered to be either persistent, bioaccumulative and toxic (PBT), or very persistent and very bioaccumulative (vPvB)[\[4\]](#) |

## Toxicological Information

While comprehensive toxicological data is limited, the primary hazards are related to irritation.

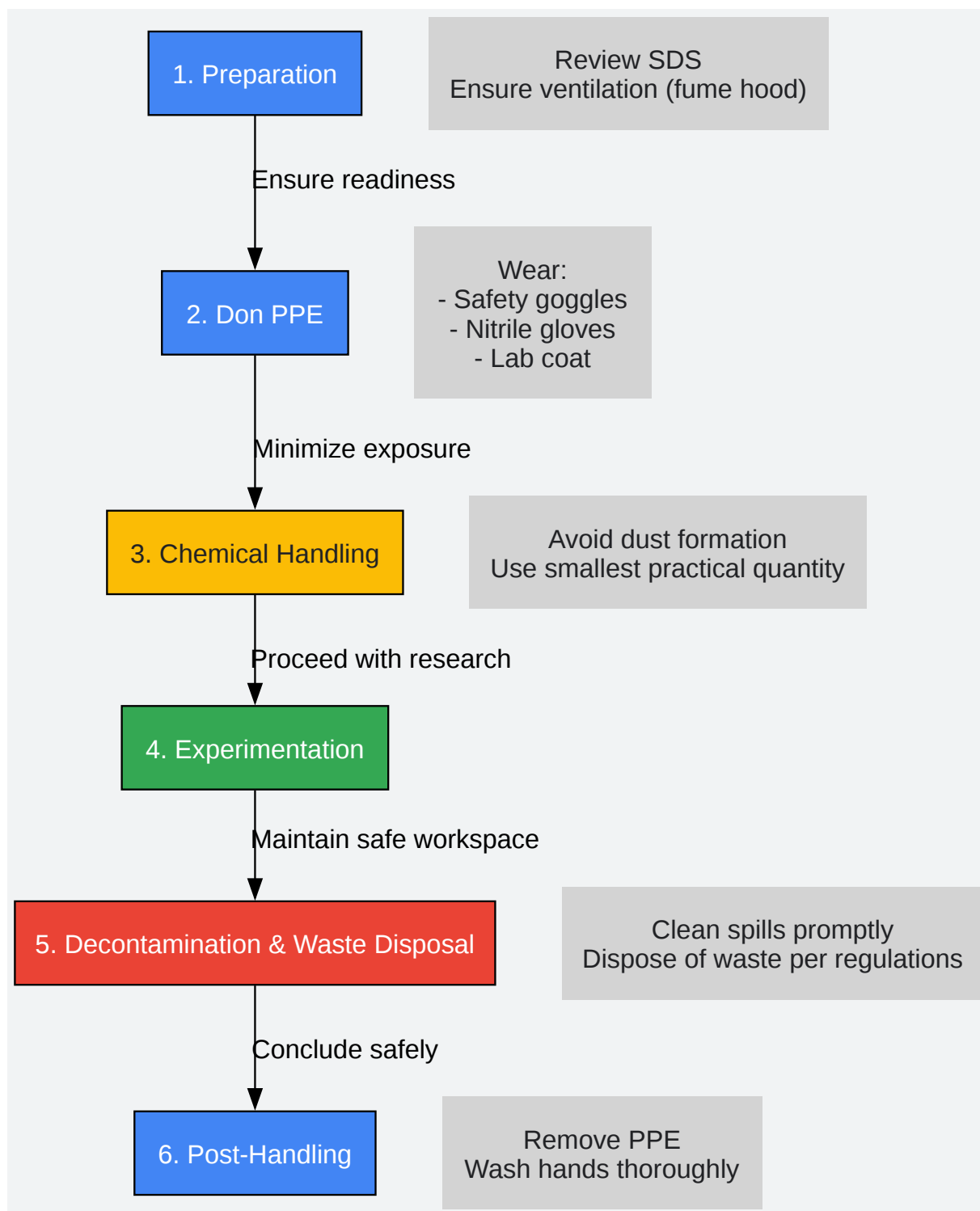
Table 4: Summary of Toxicological Effects

Endpoint	Result
Acute Toxicity	<b>No data available</b> <a href="#">[3]</a>
Skin Corrosion/Irritation	Category 2: Causes skin irritation <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Serious Eye Damage/Irritation	Category 2: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Respiratory or Skin Sensitization	No data available <a href="#">[3]</a>
Germ Cell Mutagenicity	No data available <a href="#">[3]</a>
Carcinogenicity	Not identified as a probable, possible or confirmed human carcinogen by IARC <a href="#">[3]</a>

| Specific Target Organ Toxicity (Single Exposure) | Category 3: May cause respiratory irritation[\[1\]](#)[\[2\]](#)[\[3\]](#) |

## Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure and maintain the chemical's integrity. The following workflow outlines the essential steps for safe handling in a laboratory setting.



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Caption: General workflow for safely handling **Butylmalonic acid**.

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed to prevent moisture absorption.[\[1\]](#)[\[7\]](#)
- Store locked up.[\[1\]](#)[\[8\]](#)
- Incompatible Materials: Strong oxidizing agents and strong acids.[\[7\]](#)[\[9\]](#)

## Exposure Controls and Personal Protection

Engineering controls and Personal Protective Equipment (PPE) are the primary defenses against exposure.

Table 5: Exposure Controls and Personal Protective Equipment (PPE)

Control Type	Specification
Engineering Controls	<b>Use in a well-ventilated area, preferably with local exhaust ventilation (fume hood).</b> <a href="#">[4]</a> <a href="#">[9]</a> <b>Eyewash stations and safety showers must be readily accessible.</b> <a href="#">[7]</a> <a href="#">[9]</a>
Eye/Face Protection	Wear chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[4]</a> <a href="#">[9]</a>
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and a lab coat or other protective clothing to prevent skin contact. <a href="#">[4]</a> <a href="#">[9]</a>
Respiratory Protection	If dust is generated, use a NIOSH/MSHA or EN 149 approved respirator, such as a type N95 dust mask. <a href="#">[9]</a>

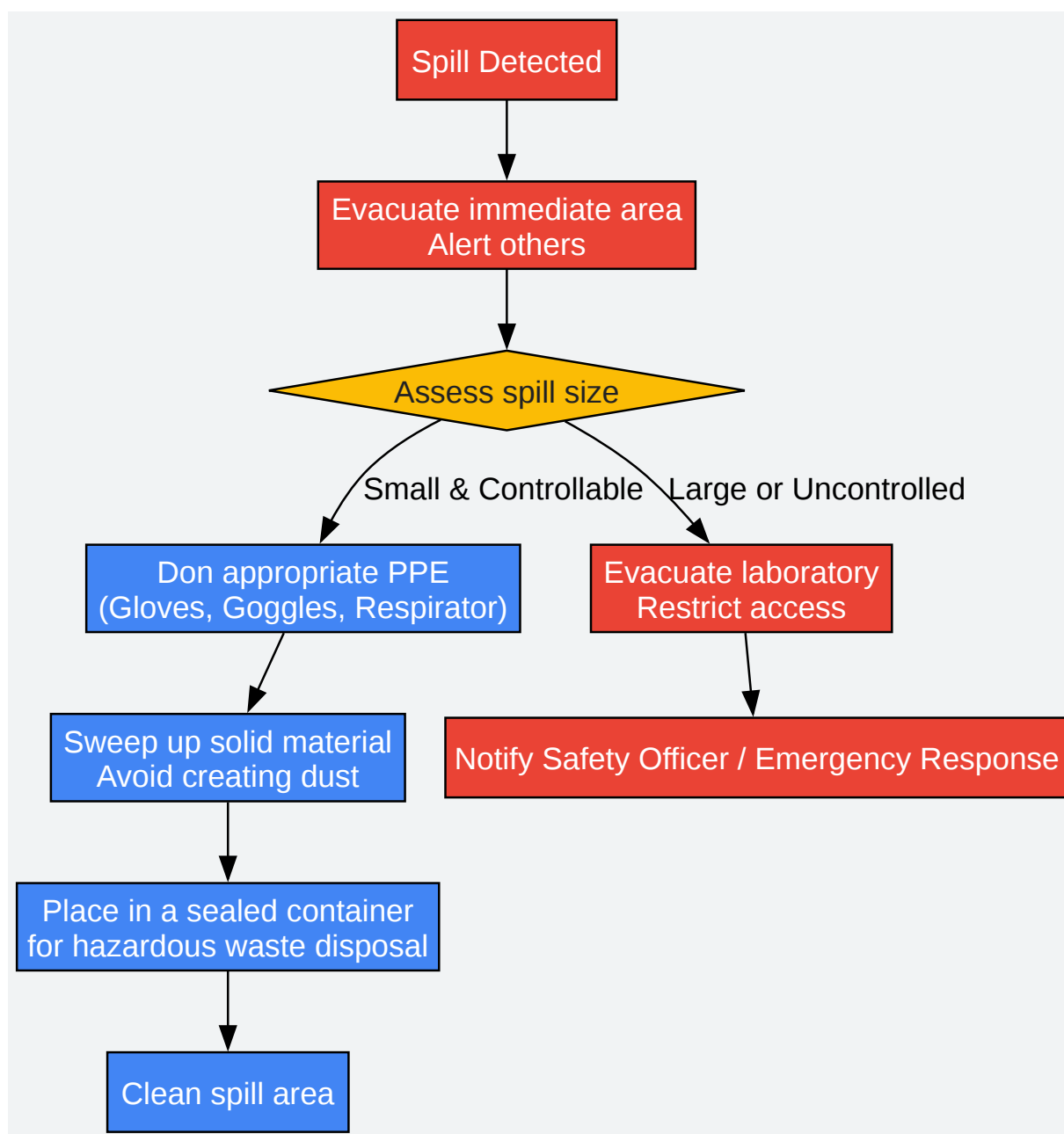
| General Hygiene | Wash hands thoroughly after handling.[\[4\]](#) Do not eat, drink, or smoke in the work area.[\[9\]](#) Contaminated clothing should be removed and washed before reuse.[\[1\]](#)[\[4\]](#) |

## Emergency Procedures

In the event of an accidental release or exposure, a swift and correct response is vital.

### Accidental Release Measures (Spills)

The appropriate response to a spill depends on its scale. The following protocol provides a decision-making framework.



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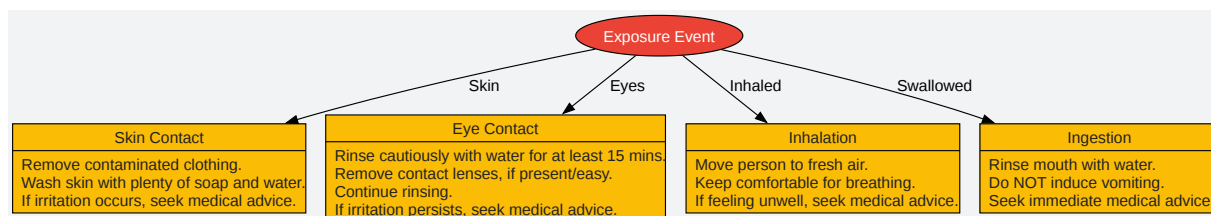
Caption: Emergency response protocol for a **Butylmalonic acid** spill.

Key Spill Response Steps:

- Personal Precautions: Wear suitable protective equipment.[4]
- Environmental Precautions: Prevent the product from entering drains.[4][6]
- Containment: Pick up and arrange disposal without creating dust. Sweep up and shovel into a suitable, closed container.[4][6]

## First Aid Measures

Immediate first aid can significantly reduce the severity of injury from exposure.



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Caption: First aid measures for different routes of exposure.

In all cases of exposure, show the Safety Data Sheet to the attending medical professional.[3]  
[6]

## Firefighting Measures



- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).<sup>[4][6]</sup>
- Special Hazards: Combustion may produce carbon oxides (CO, CO<sub>2</sub>).<sup>[6]</sup>
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[4][6]</sup>

## Disposal Considerations

Disposal of **Butylmalonic acid** and its containers must be done in accordance with local, regional, and national hazardous waste regulations.<sup>[4][9]</sup> Do not allow the product to be released into the environment or enter drains.<sup>[3][9]</sup> Chemical waste generators are responsible for determining the correct waste classification and disposal methods.<sup>[9]</sup>

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